

An In-depth Technical Guide to Tetrapentacontane: Molecular Structure, Properties, and Analysis

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Compound of Interest		
Compound Name:	Tetrapentacontane	
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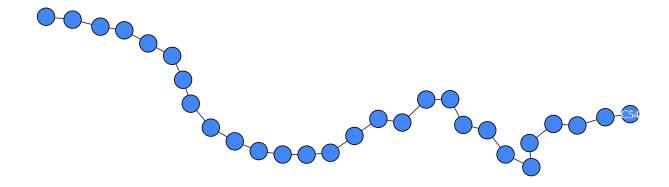
Introduction

Tetrapentacontane is a long-chain saturated hydrocarbon belonging to the alkane series. With a backbone of 54 carbon atoms, its chemical formula is C₅₄H₁₁₀.[1][2][3] This linear alkane, also denoted as n-C54, serves as a fundamental model for studying the physical properties and crystallization behavior of long-chain hydrocarbons and polyethylene-like structures.[2] Its well-defined structure makes it an ideal candidate for investigating complex solid-state phase transitions and self-assembly processes. This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and analytical methodologies for **tetrapentacontane**.

Molecular Structure and Formula

Tetrapentacontane is a straight-chain alkane with the molecular formula C₅₄H₁₁₀.[1][2][3] The structure consists of a 54-carbon chain with single bonds, and each carbon atom is saturated with hydrogen atoms. The IUPAC name for this compound is simply **tetrapentacontane**.[1]





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Figure 1: Molecular Structure of **Tetrapentacontane**

Physicochemical Properties

A summary of the key physicochemical properties of **tetrapentacontane** is presented in the table below. These properties are crucial for understanding its behavior in various applications, from materials science to analytical chemistry.

Property	Value	Unit	Source
Molecular Formula	C54H110	-	[1][2][3]
Molecular Weight	759.4	g/mol	[1][2]
IUPAC Name	tetrapentacontane	-	[1]
CAS Number	5856-66-6	-	[1]
Melting Point (Tfus)	368	К	[2]
Enthalpy of Fusion (ΔfusH)	177.2	kJ/mol	[2]
Enthalpy of Vaporization (ΔvapH°)	271.0 ± 1.7	kJ/mol	[4]



Experimental Protocols

The characterization and analysis of **tetrapentacontane** typically involve techniques that can handle high molecular weight, non-polar compounds. Gas Chromatography-Mass Spectrometry (GC-MS) and Differential Scanning Calorimetry (DSC) are two common methods.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for separating, identifying, and quantifying long-chain alkanes.

Methodology:

- Sample Preparation: Dissolve a known quantity of **tetrapentacontane** in a volatile organic solvent such as hexane or toluene.
- Injection: Inject a small volume (e.g., $1 \mu L$) of the sample solution into the GC inlet, which is heated to a high temperature to ensure rapid volatilization.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium)
 through a long, thin capillary column. The column is typically coated with a non-polar
 stationary phase. The oven temperature is programmed to increase gradually, allowing for
 the separation of compounds based on their boiling points.
- Mass Spectrometry Detection: As the separated components elute from the column, they
 enter the mass spectrometer. In the ion source, molecules are ionized, typically by electron
 ionization (EI). The resulting charged fragments are then separated by their mass-to-charge
 ratio (m/z) and detected.
- Data Analysis: The retention time from the gas chromatogram provides information for identification, while the mass spectrum gives a unique fragmentation pattern that can confirm the structure of the analyte.





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Figure 2: Experimental Workflow for GC-MS Analysis

Differential Scanning Calorimetry (DSC) Analysis

DSC is used to measure the thermal properties of materials, such as melting point and enthalpy of fusion.

Methodology:

- Sample Preparation: A small, precisely weighed amount of tetrapentacontane (typically 1-10 mg) is placed in a small aluminum pan, which is then hermetically sealed. An empty sealed pan is used as a reference.
- Thermal Program: The sample and reference pans are placed in the DSC instrument. They are then heated at a constant rate (e.g., 10 °C/min) over a specified temperature range that includes the expected melting point of **tetrapentacontane**.
- Heat Flow Measurement: The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Data Analysis: A plot of heat flow versus temperature (a thermogram) is generated. An
 endothermic peak is observed at the melting point. The temperature at the peak maximum is
 taken as the melting temperature, and the area under the peak is proportional to the
 enthalpy of fusion.

Conclusion

Tetrapentacontane, as a well-defined long-chain alkane, is an important compound for fundamental research in materials science and physical chemistry. The data and protocols



presented in this guide provide a solid foundation for researchers and professionals working with this and similar long-chain hydrocarbon systems. The use of standardized analytical techniques like GC-MS and DSC is essential for accurate characterization and quality control.

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